

Analytical Methods for Picoxystrobin Determination

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Compound Focus: Picoxystrobin

CAS No.: 117428-22-5

Cat. No.: S639991

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Introduction Picoxystrobin is a broad-spectrum strobilurin fungicide widely used in agriculture to protect crops from fungal diseases. Its residue analysis in food commodities is crucial for food safety and regulatory compliance. Gas chromatography with electron capture detection (GC-ECD) and gas chromatography-mass spectrometry (GC-MS) are established techniques for this purpose.

Key Characteristics of Picoxystrobin

- IUPAC Name:** Methyl (E)-3-methoxy-2-{2-[6-(trifluoromethyl)-2-pyridyloxymethyl]phenyl}acrylate
- Molecular Formula:** C₁₈H₁₆F₃NO₄
- Molecular Weight:** 367.32 g/mol
- CAS Registry No.:** 117428-22-5
- Mode of Action:** Inhibits mitochondrial respiration by binding to the Q_o site of cytochrome b, blocking electron transfer [1].

Performance Data of Analytical Methods

The following table summarizes key analytical performance parameters for **picoxystrobin** determination in agricultural commodities using GC-ECD and GC-MS:

Table 1: Analytical Performance Parameters for Picoxystrobin Determination

Parameter	GC-ECD (Oriental Melon) [2]	GC-MS (Verification) [2]	GC-ECD (Multi-Matrix) [3]	UPLC-MS/MS (Pepper) [4]
Limit of Detection (LOD)	0.003 mg/kg	Information not explicitly stated in source	Reported in study	0.0360–0.272 µg/kg
Limit of Quantification (LOQ)	0.01 mg/kg	Information not explicitly stated in source	Reported in study	0.120–0.910 µg/kg
Linear Range	0.02–2.0 mg/L	Information not explicitly stated in source	Reported in study	Not specified
Recovery (%)	87.7–101.5	Information not explicitly stated in source	Reported for multiple matrices	91–107
Relative Standard Deviation (RSD, %)	≤ 9.6	Information not explicitly stated in source	Reported for multiple matrices	3.7–9.6
Dissipation Half-Life (Days)	3.4–3.7 (in oriental melon)	Not applicable	Not applicable	5.97–7.82 (in pepper)

Detailed Experimental Protocols

Protocol 1: GC-ECD with SPE Clean-up for Oriental Melon [2]

1. Reagents and Standards

- **Picoxystrobin** analytical standard (≥99.0% purity)
- HPLC-grade acetonitrile (ACN), acetone, and n-hexane
- Anhydrous sodium sulfate (Na₂SO₄) and sodium chloride (NaCl)

- Florisil solid-phase extraction (SPE) cartridges (1 g, 6 mL)

2. Standard Preparation

- **Stock Solution (100 mg/L):** Dissolve 5.08 mg **picoxystrobin** in 50 mL acetone.
- **Working Solution (20 mg/L):** Dilute stock solution with acetone.
- Prepare calibration standards (0.02–2.0 mg/L) by serial dilution.

3. Sample Preparation

- **Extraction:** Homogenize 20 g sample with 100 mL ACN. Add 15 g NaCl, shake mechanically for 30 min, and centrifuge at 2000 rpm for 10 min.
- **Partitioning:** Collect 40 mL of ACN layer, evaporate to dryness at 40°C.
- **Clean-up:** Reconstitute residue in 6 mL n-hexane. Condition Florisil SPE cartridge with n-hexane. Elute with 10 mL acetone/n-hexane (10:90, v/v). Evaporate eluate and reconstitute in 4 mL acetone for analysis.

4. GC-ECD Instrumental Conditions

- **GC System:** Agilent 7890A with μ ECD
- **Column:** Agilent Ultra 2 capillary (50 m \times 320 μ m \times 0.17 μ m)
- **Carrier Gas:** N₂ at 1 mL/min
- **Injector:** Split mode (10:1) at 260°C
- **Oven Program:** 150°C (1 min) \rightarrow 280°C at 15°C/min \rightarrow 280°C (7 min)
- **Detector Temperature:** 300°C
- **Retention Time:** \sim 7.7 min

Protocol 2: GC-MS Confirmation Analysis [2]

1. Sample Preparation

- Use same extract from GC-ECD protocol.

2. GC-MS Instrumental Conditions

- **GC-MS System:** Agilent 6890/5973N
- **Column:** HP-5MS (30 m \times 0.25 mm \times 0.25 μ m)
- **Carrier Gas:** He at 1.4 mL/min
- **Injector Temperature:** 250°C
- **Oven Program:** 100°C (2 min) \rightarrow 280°C at 20°C/min \rightarrow 280°C (2 min)
- **Ionization Mode:** Electron ionization (70 eV)

- **SIM Ions (m/z):** 145.0, 173.0, 303.0, 335.0

Protocol 3: QuEChERS with d-SPE Clean-up [4]

1. Reagents

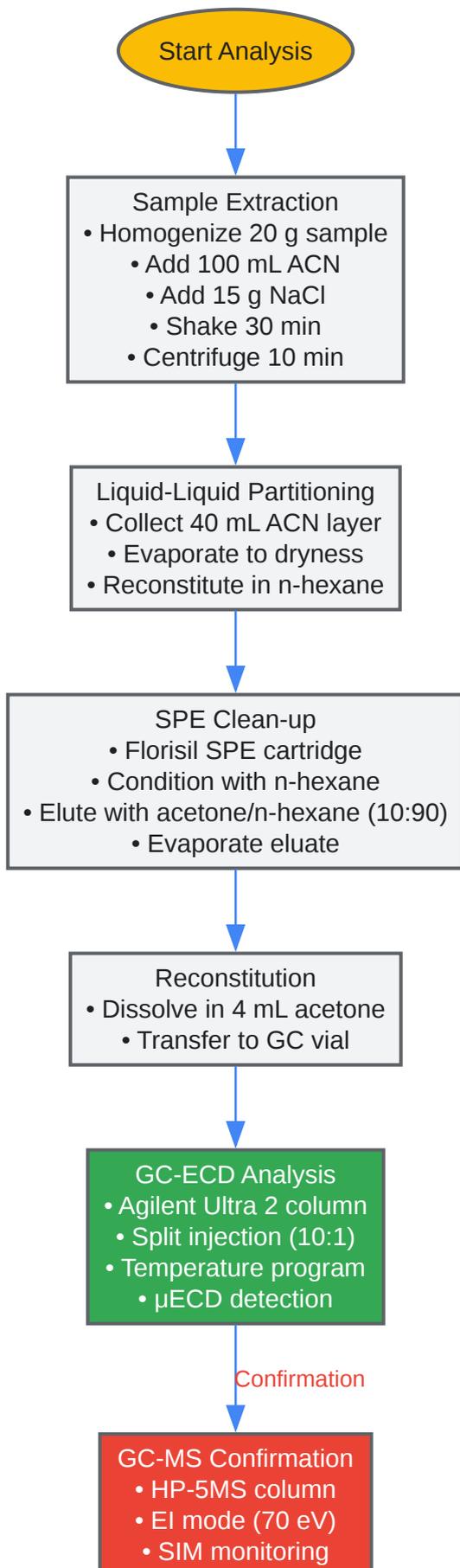
- Acetonitrile (ACN)
- Salting-out mixture: MgSO₄, NaCl
- d-SPE sorbents: C18, nano-zirconia

2. Sample Preparation

- **Extraction:** Extract 10 g homogenized sample with 10 mL ACN. Shake vigorously.
- **Partitioning:** Add salting-out mixture, shake, and centrifuge.
- **Clean-up:** Transfer ACN layer to d-SPE tube containing sorbents (40 mg nano-zirconia + 10 mg C18 for **picoxystrobin**). Shake and centrifuge.
- **Analysis:** Dilute supernatant for UPLC-MS/MS analysis.

Workflow Diagram

The following diagram illustrates the complete analytical workflow for **picoxystrobin** determination in agricultural commodities:





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Diagram Title: **Picoxystrobin** Analysis Workflow

Application Notes

Method Optimization Considerations

- **Matrix Effects:** Significant matrix effects were observed in complex samples. Using matrix-matched standards is essential for accurate quantification [5].
- **Clean-up Efficiency:** Florisil SPE effectively removes co-extractives from oriental melon. For other matrices, sorbent mixtures may require optimization [4].
- **Detection System Selection:** GC-ECD offers good sensitivity, while GC-MS in SIM mode provides superior selectivity and confirmation [2].

Regulatory Compliance

- The European Union established Maximum Residue Limits (MRLs) for **picoxystrobin**: 50 µg/kg for most cereals and oilseeds, and 200 µg/kg for barley and oat [1].
- The methods described meet these regulatory requirements with LOQs well below established MRLs [2].

Alternative Methods

- **Immunoassays:** Monoclonal antibody-based competitive ELISA shows promise for rapid screening with LOD around 0.1 µg/L [1].
 - **QuEChERS with LC-MS/MS:** Provides simultaneous analysis of multiple strobilurin fungicides with high sensitivity [4].
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